

Application Notes and Protocols for Safe Handling of 2-Bromoacrolein

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Compound of Interest

Compound Name: 2-Bromoacrolein

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Introduction

2-Bromoacrolein (CAS No. 14925-39-4) is a reactive unsaturated aldehyde containing a bromine atom, making it a valuable intermediate in various organic syntheses.^[1] However, its chemical reactivity also signifies potential hazards. It is classified as a corrosive, acutely toxic, and environmentally hazardous substance.^[2] This document provides detailed protocols and safety guidelines to ensure the safe handling of **2-bromoacrolein** in a laboratory setting. Adherence to these protocols is crucial to minimize risks of exposure and ensure a safe research environment.

Hazard Identification and Summary

2-Bromoacrolein is a colorless to pale yellow liquid with a pungent odor.^[1] It is toxic if swallowed or inhaled and can cause severe skin and eye irritation or damage.^{[3][4]} Due to its chemical structure, it is also considered a potential sensitizer and may cause allergic skin reactions.^[3] Studies have indicated that **2-bromoacrolein** can cause mutations and extensive DNA damage, highlighting its genotoxic potential.^[5]

Table 1: Hazard Summary of **2-Bromoacrolein**

Hazard Classification	Description
Acute Toxicity	Toxic if swallowed, inhaled, or in contact with skin.[3][6]
Skin Corrosion/Irritation	Causes skin irritation.[3]
Serious Eye Damage/Irritation	Causes serious eye irritation or damage.[4]
Respiratory/Skin Sensitization	May cause an allergic skin reaction.[3]
Germ Cell Mutagenicity	Shown to be mutagenic in Salmonella typhimurium and cause DNA damage.[5]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-bromoacrolein** is provided below. This information is critical for safe handling, storage, and emergency response.

Table 2: Physical and Chemical Properties of **2-Bromoacrolein**

Property	Value	Reference
Molecular Formula	C ₃ H ₃ BrO	[2]
Molecular Weight	134.96 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent	[1]
Boiling Point	149.1°C at 760 mmHg	[7]
Flash Point	97°C	[7][8]
Density	1.617 g/cm ³	[7]
Vapor Pressure	4.08 mmHg at 25°C	[7]
Solubility	Soluble in organic solvents.	[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-bromoacrolein** to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[9]	To protect against splashes and vapors that can cause severe eye damage.
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene).[9]	To prevent skin contact, which can cause irritation and sensitization.
Body Protection	A flame-retardant lab coat and a chemically resistant apron.[9]	To protect against splashes and contamination of personal clothing.
Respiratory Protection	All handling must be conducted in a certified chemical fume hood.[9][10]	To avoid inhalation of toxic vapors.

Experimental Protocols: Safe Handling Procedures

Preparation and Handling

- Risk Assessment: Before any new experiment, conduct a thorough risk assessment specific to the planned procedure.
- Fume Hood: Always handle **2-bromoacrolein** in a properly functioning chemical fume hood to minimize inhalation exposure.[9]
- Ventilation: Ensure adequate ventilation in the laboratory.[11]
- PPE: Don the appropriate PPE as detailed in Table 3 before handling the chemical.[9]
- Weighing and Transfer:

- When weighing or transferring **2-bromoacrolein**, do so within the fume hood.
- Use appropriate, clean, and dry glassware.
- Keep containers tightly closed when not in use.[\[12\]](#)
- Avoid Incompatibilities: Keep **2-bromoacrolein** away from strong oxidizing agents, strong bases, and strong reducing agents.[\[3\]](#)

Storage

- Container: Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.
[\[13\]](#) A recommended storage temperature is -20°C.[\[7\]](#)
- Segregation: Store away from incompatible materials.[\[3\]](#)
- Authorized Access: Store in a locked cabinet or an area with restricted access.[\[11\]](#)

Spill Management

- Small Spills:
 - If a small spill occurs within a fume hood, absorb it with an inert material such as vermiculite or sand.[\[9\]](#)
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[9\]](#)
- Large Spills:
 - Evacuate the immediate area and alert others.[\[9\]](#)
 - Do not attempt to clean up a large spill without appropriate training and equipment.
 - Contact the institution's emergency response team.[\[9\]](#)

Waste Disposal

- **Hazardous Waste:** All waste containing **2-bromoacrolein** must be treated as hazardous waste.[\[14\]](#)
- **Containers:** Collect waste in a designated, properly labeled, and sealed container.
- **Disposal:** Dispose of the waste through the institution's hazardous waste management program, following all local, state, and federal regulations.[\[14\]](#)

Emergency Procedures

First Aid Measures

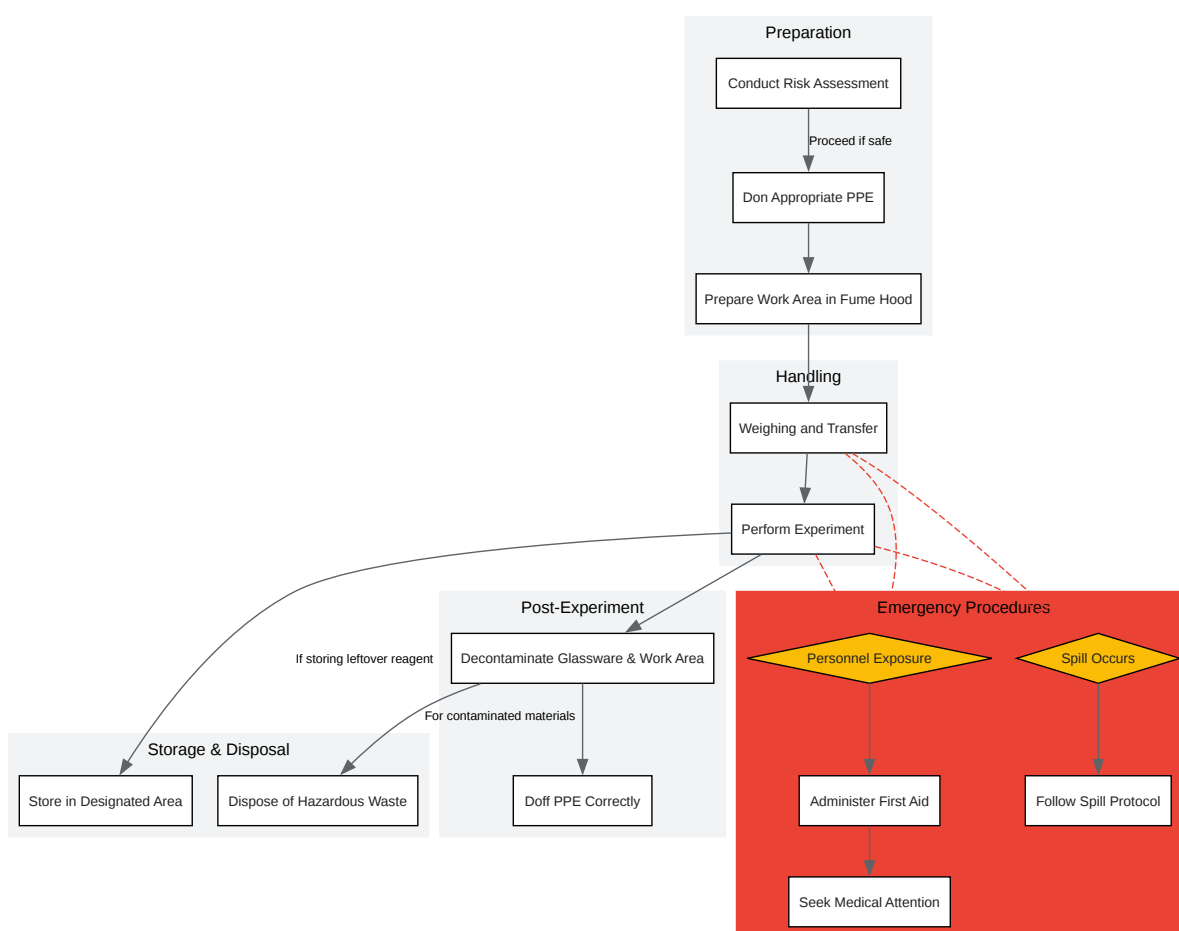
- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[3\]](#)[\[14\]](#)
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and seek medical attention if irritation persists.[\[6\]](#)[\[10\]](#)
- **Eye Contact:** Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[14\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish a fire.[\[15\]](#)
- **Hazards:** Thermal decomposition can produce toxic and irritating gases, including carbon monoxide, carbon dioxide, and hydrogen bromide.[\[3\]](#)[\[6\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)

Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical workflow for the safe handling of **2-bromoacrolein**, from initial preparation to final disposal.



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Caption: Logical workflow for the safe handling of **2-bromoacrolein**.

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